

Safety and handling of (R)-2-Amino-2-(m-tolyl)ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-2-Amino-2-(m-tolyl)ethanol

Cat. No.: B2390807

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An In-depth Technical Guide to the Safe Handling and Use of (R)-2-Amino-2-(m-tolyl)ethanol

Introduction

(R)-2-Amino-2-(m-tolyl)ethanol is a chiral amino alcohol that serves as a crucial building block in modern medicinal chemistry and drug development. Its structural features, comprising a stereocenter, an aromatic ring, and reactive amine and alcohol functional groups, make it a valuable intermediate for the synthesis of complex pharmaceutical agents. It is particularly noted for its application in creating molecules targeting the central nervous system.[\[1\]](#)[\[2\]](#)

Given its reactive nature and biological significance, a comprehensive understanding of its safe handling, storage, and characterization is paramount for researchers and scientists. This guide provides an in-depth, technically-grounded framework for laboratory professionals, emphasizing the causality behind safety protocols and analytical methodologies to ensure both personnel safety and experimental integrity.

Section 1: Chemical and Physical Properties

A precise understanding of the physicochemical properties of (R)-2-Amino-2-(m-tolyl)ethanol is the foundation of its safe handling. These properties dictate storage conditions, appropriate personal protective equipment (PPE), and potential reactivity.

Property	Value	Source
CAS Number	926292-63-9	[3]
Molecular Formula	C ₉ H ₁₃ NO	[3]
Molecular Weight	151.21 g/mol	[3]
Appearance	White to off-white solid	
Purity	Typically ≥97%	
Storage Temperature	2-8°C, sealed in dry, dark conditions	[3]
InChI Key	RJJLTGSKFNJQCZ-VIFPVBQESA-N	

Section 2: Hazard Identification and Toxicology

(R)-2-Amino-2-(m-tolyl)ethanol requires careful handling due to its potential health hazards. The GHS classification provides a standardized summary of these risks. While the specific toxicology of this exact molecule is not extensively documented, data from its enantiomer and structurally related amino ethanols inform a conservative and safe approach.

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word:Warning
- Hazard Statements (H-Statements):
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation. (Inferred from (S)-enantiomer)
 - H319: Causes serious eye irritation. (Inferred from (S)-enantiomer)
 - H335: May cause respiratory irritation. (Inferred from (S)-enantiomer)

Toxicological Profile Summary:

The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation.

- Acute Oral Toxicity: The compound is classified as harmful if swallowed, with an LD50 value for the related 2-Aminoethanol being 1720 mg/kg in rats, indicating moderate toxicity upon ingestion.[4] Ingestion may lead to severe irritation of the gastrointestinal tract, and in corrosive analogs, perforation is a risk.[5]
- Dermal and Eye Irritation: As with many amines, this compound is expected to be an irritant. Structurally similar compounds like 2-Aminoethanol are known to cause severe skin burns and eye damage.[4][6] Therefore, direct contact must be rigorously avoided.
- Respiratory Irritation: Inhalation of the dust or powder can irritate the respiratory system. Chronic exposure or inhalation of high concentrations may lead to more severe respiratory effects.[4]

Section 3: Safe Handling and Exposure Control

A multi-layered approach combining engineering controls, personal protective equipment, and strict hygiene practices is essential for mitigating the risks associated with handling **(R)-2-Amino-2-(m-tolyl)ethanol**.

Engineering Controls:

- Chemical Fume Hood: All weighing and handling of the solid, as well as any reactions involving it, must be performed in a certified chemical fume hood to prevent inhalation of dust and vapors.
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[7]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[7]

- Hand Protection: Wear nitrile or neoprene gloves that are appropriate for handling organic amines. Always inspect gloves for tears or punctures before use and change them immediately if contamination is suspected.[5]
- Skin and Body Protection: A lab coat must be worn and fully fastened. For larger quantities, chemically resistant aprons or coveralls are recommended.[5]
- Respiratory Protection: If handling large quantities or if engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor/particulate cartridge is necessary.

Protocol for Handling the Solid Compound:

- Preparation: Before handling, ensure the fume hood is operational, all necessary PPE is donned, and a waste container is properly labeled and accessible.
- Dispensing: Use a spatula to carefully transfer the solid from its storage container to the reaction vessel or weighing boat. Avoid generating dust.
- Cleaning: After use, decontaminate the spatula and work surface. Wipe the area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Disposal: Dispose of contaminated materials (gloves, weighing paper) in a designated hazardous waste container.

Section 4: Storage, Stability, and Incompatibilities

Proper storage is critical to maintaining the purity and stability of the compound and preventing hazardous reactions.

- Storage Conditions: Store in a tightly sealed container in a refrigerator at 2-8°C.[3] The storage area should be dry and dark to protect from light and moisture.
- Chemical Stability: The compound is stable under recommended storage conditions. However, like many amines, it may be sensitive to air (carbon dioxide) and light over long periods.
- Incompatible Materials: Avoid contact with:

- Strong Oxidizing Agents: Can cause vigorous or explosive reactions.
- Acids, Acid Chlorides, and Acid Anhydrides: React exothermically and potentially violently with the amine group.[\[5\]](#)

Section 5: Accidental Release and First Aid

Prompt and correct response to spills or exposure is crucial.

Spill Response:

- Evacuate non-essential personnel from the area.
- Wearing full PPE, cover the spill with an inert absorbent material like vermiculite or sand.
- Carefully sweep the absorbed material into a labeled hazardous waste container.
- Clean the spill area thoroughly with a decontaminating solution.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention.[\[5\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[5\]](#)

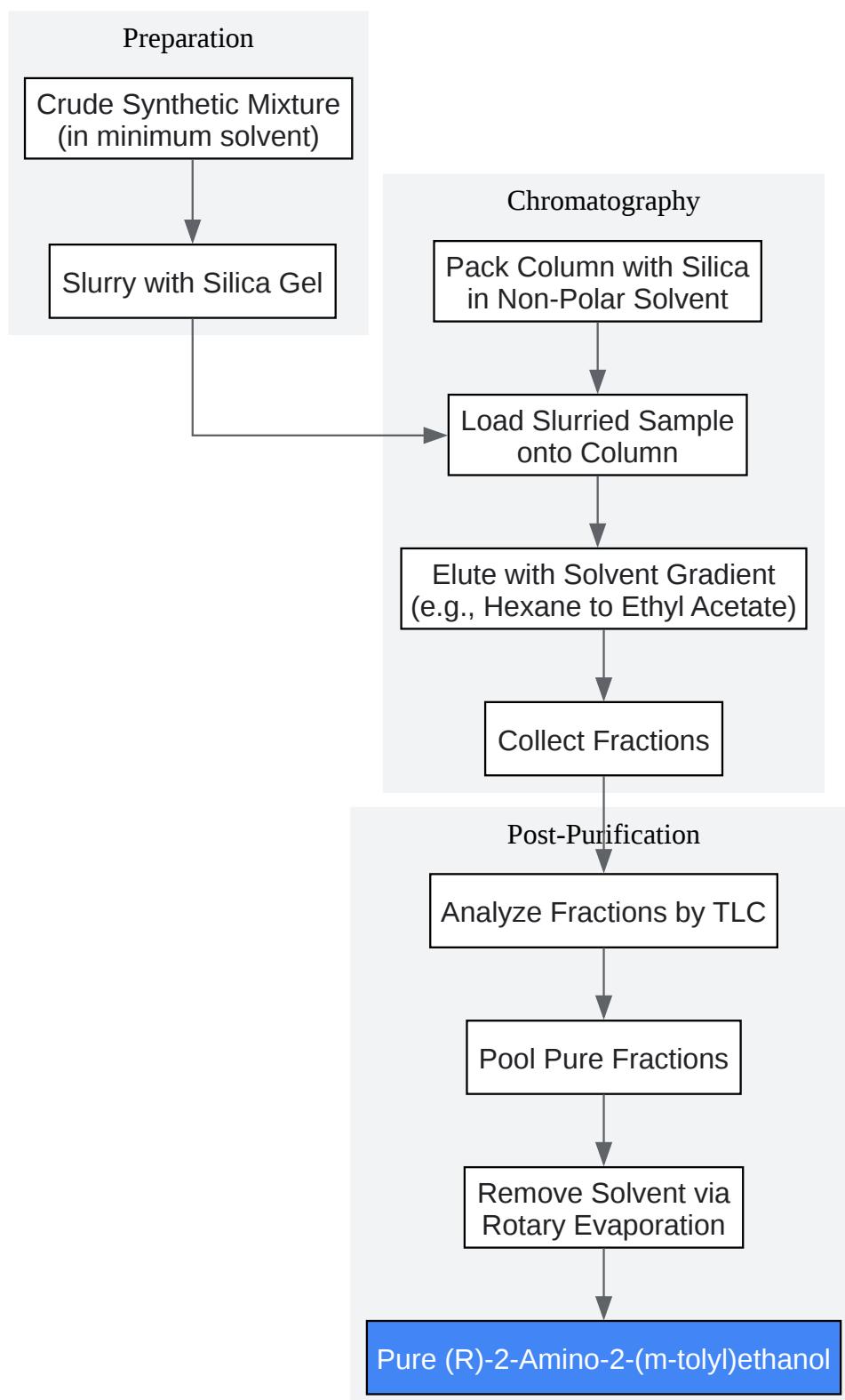
Section 6: Synthesis and Purification Overview

(R)-2-Amino-2-(m-tolyl)ethanol is a chiral molecule, and its synthesis requires stereoselective methods. While numerous specific routes exist, a common conceptual approach involves the

asymmetric reduction of a corresponding α -amino ketone or the opening of a chiral epoxide. The purification of the final product is critical to its use in pharmaceutical development.

General Purification Workflow:

The typical method for purifying research quantities of this compound after synthesis is column chromatography. This technique separates the desired product from unreacted starting materials, reagents, and byproducts based on differential adsorption to a stationary phase.

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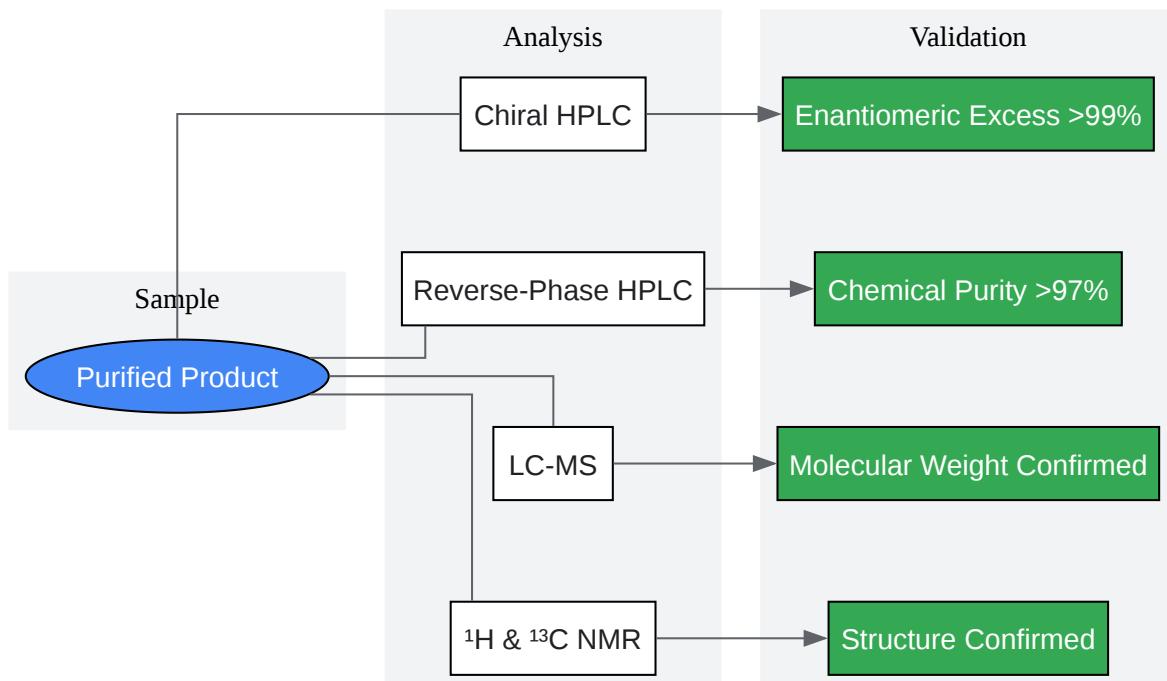
Caption: General workflow for purification via column chromatography.

Section 7: Analytical Characterization

Confirming the identity, purity, and stereochemical integrity of **(R)-2-Amino-2-(m-tolyl)ethanol** is a non-negotiable step before its use in further research. A combination of spectroscopic and chromatographic techniques is employed.

Standard Analytical Workflow:

- Identity Confirmation: Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are used to confirm the molecular structure.
 - ^1H and ^{13}C NMR: Provides information on the connectivity of atoms.
 - LC-MS: Confirms the molecular weight of the compound.
- Purity Assessment: High-Performance Liquid Chromatography (HPLC), often coupled with a UV detector, is the standard method for quantifying purity.
- Chiral Purity: Chiral HPLC is used to determine the enantiomeric excess (e.e.), ensuring the compound is the desired (R)-enantiomer and not contaminated with its (S)-counterpart.



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Caption: Standard analytical workflow for compound validation.

Conclusion

(R)-2-Amino-2-(m-tolyl)ethanol is a valuable chemical intermediate whose safe and effective use hinges on a robust understanding of its properties and potential hazards. By adhering to the principles of hazard mitigation through engineering controls, appropriate PPE, and meticulous laboratory practice, researchers can minimize risks. The integrity of any research or development program relies equally on rigorous purification and comprehensive analytical characterization to ensure the identity and purity of this critical building block.

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- To cite this document: BenchChem. [Safety and handling of (R)-2-Amino-2-(m-tolyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2390807#safety-and-handling-of-r-2-amino-2-m-tolyl-ethanol>

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